

Metazosulfuron: A Technical Guide to a Novel Pyrazolesulfonylurea Herbicide

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Compound of Interest

Compound Name: **Metazosulfuron**

Cat. No.: **B154211**

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Introduction

Metazosulfuron is a novel pyrazolesulfonylurea herbicide developed by Nissan Chemical Industries, Ltd. It demonstrates exceptional efficacy against a broad spectrum of weeds in paddy fields, including those resistant to conventional sulfonylurea herbicides.[\[1\]](#)[\[2\]](#)[\[3\]](#) This technical guide provides an in-depth overview of **Metazosulfuron**, covering its core properties, mechanism of action, herbicidal activity, and toxicological profile. Detailed experimental protocols and visual diagrams are included to support research and development activities.

Physicochemical Properties

Metazosulfuron is a white, odorless solid with the chemical formula $C_{15}H_{18}ClN_7O_7S$.[\[4\]](#) Its chemical structure features a pyrazole ring, a dimethoxypyrimidine moiety, and a sulfonylurea linkage.[\[4\]](#) Key physicochemical properties are summarized in the table below for easy reference.

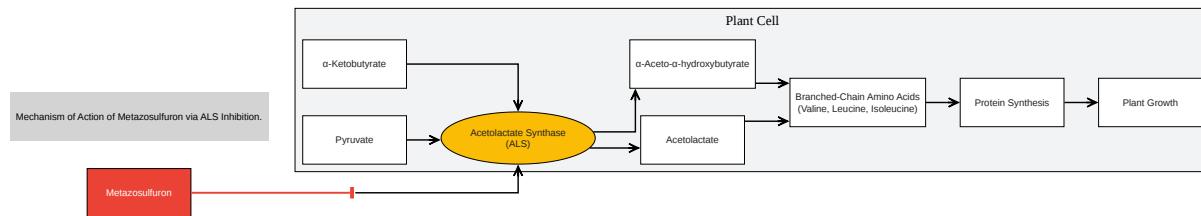
Property	Value
IUPAC Name	1-{3-chloro-1-methyl-4-[(5RS)-5,6-dihydro-5-methyl-1,4,2-dioxazin-3-yl]pyrazol-5-ylsulfonyl}-3-(4,6-dimethoxypyrimidin-2-yl)urea
CAS No.	868680-84-6
Molecular Weight	475.86 g/mol
Appearance	White solid, odorless
Density	1.49 g/cm ³
Melting Point	175.5–177.6°C
Vapor Pressure	7.0 × 10 ⁻⁸ Pa (25°C)
pKa	3.4 (20°C)
Solubility in Water	33.3 mg/L (20°C)
Log P (octanol/water)	1.87 (pH 4, 25°C), -0.35 (pH 7, 25°C), -0.58 (pH 9, 25°C)

Source:[5]

Mechanism of Action: ALS Inhibition

Similar to other sulfonylurea herbicides, **Metazosulfuron**'s primary mode of action is the inhibition of the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS).[1][3] ALS is a critical enzyme in the biosynthetic pathway of branched-chain amino acids—valine, leucine, and isoleucine—which are essential for protein synthesis and cell division in plants.[1] As mammals lack the ALS enzyme, sulfonylurea herbicides exhibit low mammalian toxicity.[1]

Metazosulfuron's effectiveness against sulfonylurea-resistant (SU-R) weeds is a key characteristic. It has been shown to inhibit the ALS of both SU-R and sulfonylurea-susceptible (SU-S) biotypes of certain weeds at similar rates, unlike some other sulfonylurea herbicides which are less effective against the resistant biotypes.[1]

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Caption: Mechanism of Action of **Metazosulfuron** via ALS Inhibition.

Herbicidal Activity

Metazosulfuron is effective at low application rates, typically between 60 to 120 grams of active ingredient per hectare (g a.i./ha), providing excellent control of a wide range of paddy weeds with good crop safety for rice.[1][2][3] Its spectrum of activity includes annual and perennial weeds, with notable efficacy against *Echinochloa* spp.[1][2][3]

A significant advantage of **Metazosulfuron** is its ability to control weeds that have developed resistance to other sulfonylurea herbicides.[1]

Table of Weeds Controlled by **Metazosulfuron**

Weed Species	Common Name	Efficacy
Echinochloa oryzicola	Barnyard Grass	High
Eleocharis kuroguwai	Kuroguwai	High
Cyperus serotinus	Late-Flowering Cyperus	High
Schoenoplectus maritimus	Sea Club-Rush	High
Schoenoplectus juncoides (SU-R)	Japanese Bulrush	Excellent
Monochoria vaginalis (SU-R)	Monochoria	Excellent
Monochoria korsakowii (SU-R)	Korsakow's Monochoria	Excellent
Sagittaria trifolia (SU-R)	Threeleaf Arrowhead	Excellent

Source:[1]

Toxicological and Ecotoxicological Profile

Metazosulfuron exhibits a favorable toxicological and ecotoxicological profile, with low toxicity to mammals, birds, fish, and beneficial insects.[1]

Toxicological Data for Metazosulfuron

Test	Species	Result
Acute Oral LD ₅₀	Rat	> 2000 mg/kg
Acute Dermal LD ₅₀	Rat	> 2000 mg/kg
Acute Inhalation LC ₅₀	Rat	> 5.05 mg/L
Skin Irritation	Rabbit	Non-irritant
Eye Irritation	Rabbit	Minimal irritant
Mutagenicity (Ames test)	-	Negative

Source:[1][6]

Ecotoxicological Data for **Metazosulfuron**

Test	Species	Result
Acute Toxicity LC ₅₀ (96h)	Carp	> 95.1 mg/L
Acute Toxicity EC ₅₀ (48h)	Daphnia magna	> 101 mg/L
Acute Contact LD ₅₀	Honeybee (Apis mellifera)	> 100 µ g/bee
Acute Oral LD ₅₀	Honeybee (Apis mellifera)	> 100 µ g/bee
Acute Oral LD ₅₀	Bobwhite Quail	> 2000 mg/kg
Acute Toxicity LC ₅₀	Earthworm (Eisenia foetida)	> 1000 mg/kg

Source:[1][6]

Experimental Protocols

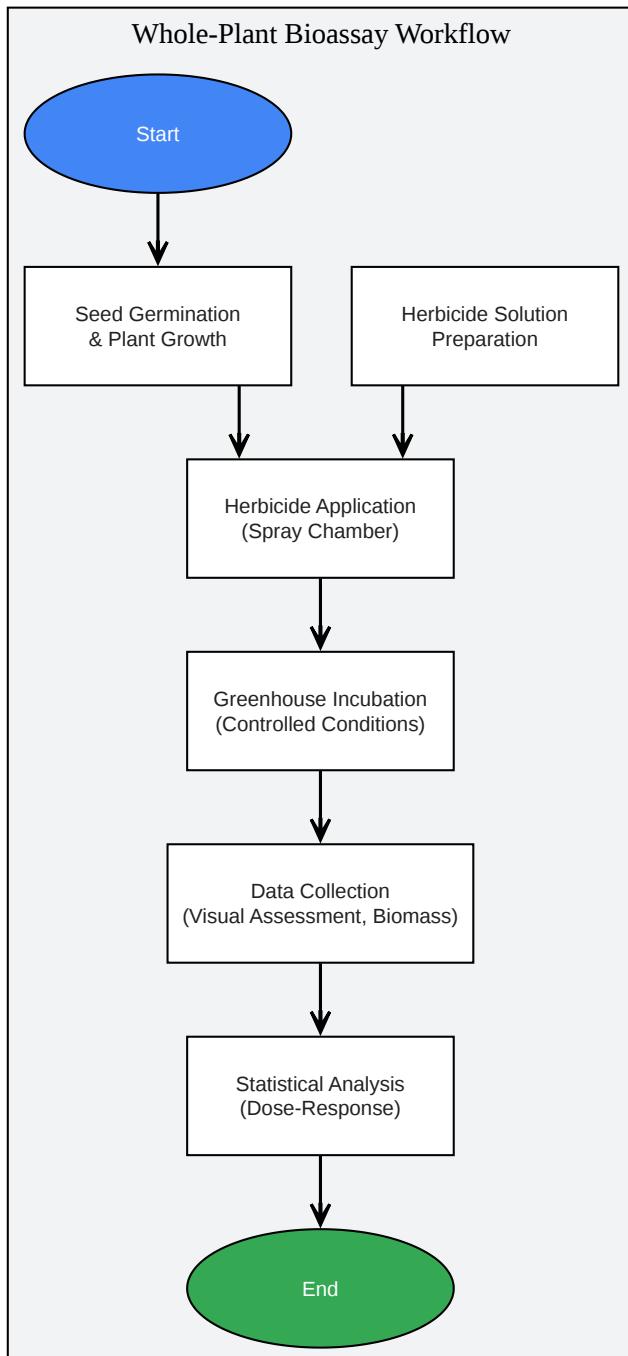
Whole-Plant Herbicide Efficacy Bioassay (Greenhouse)

This protocol outlines a general procedure for assessing the efficacy of **Metazosulfuron** on target weed species in a controlled greenhouse environment.

- Seed Germination and Plant Growth:
 - Sow seeds of target weed species (e.g., *Echinochloa oryzicola*, sulfonylurea-susceptible and -resistant biotypes of *Schoenoplectus juncoides*) in pots filled with a suitable soil mix for paddy weeds.
 - Grow plants in a greenhouse under controlled conditions (e.g., 25-30°C day/20-25°C night, 14-hour photoperiod).
 - Water the plants as needed to maintain soil moisture, simulating paddy field conditions.
- Herbicide Application:

- Prepare a stock solution of **Metazosulfuron** in a suitable solvent (e.g., acetone with a surfactant).
- Create a series of dilutions to achieve the desired application rates (e.g., 0, 30, 60, 120, 240 g a.i./ha).
- When the weed seedlings reach the 2-3 leaf stage, apply the herbicide solutions using a laboratory spray chamber calibrated to deliver a consistent volume.
- Include an untreated control group for comparison.

- Data Collection and Analysis:
 - Visually assess plant injury (e.g., chlorosis, necrosis, growth inhibition) at regular intervals (e.g., 7, 14, and 21 days after treatment) using a rating scale (e.g., 0 = no effect, 100 = complete kill).
 - At the end of the experiment (e.g., 21 days), harvest the above-ground biomass of each plant.
 - Determine the fresh and dry weight of the biomass.
 - Calculate the percent growth inhibition relative to the untreated control.
 - Analyze the data using appropriate statistical methods to determine the effective dose (e.g., GR₅₀ - the dose causing 50% growth reduction).



Workflow for a Whole-Plant Herbicide Efficacy Bioassay.

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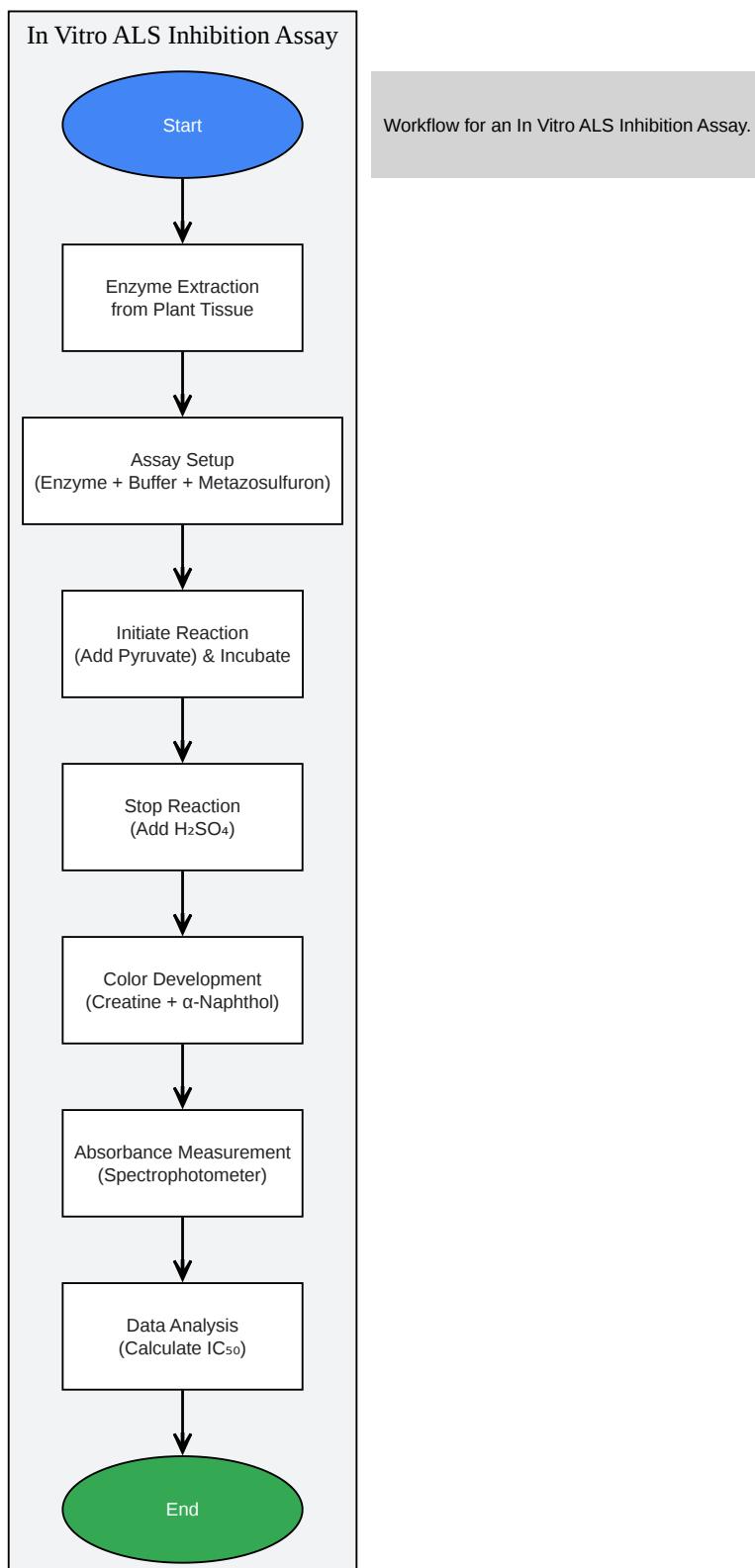
Caption: Workflow for a Whole-Plant Herbicide Efficacy Bioassay.

In Vitro Acetolactate Synthase (ALS) Inhibition Assay

This protocol describes a method for determining the inhibitory effect of **Metazosulfuron** on ALS activity extracted from plant tissue.

- Enzyme Extraction:
 - Harvest young leaf tissue from the target weed species.
 - Homogenize the tissue in a cold extraction buffer (e.g., potassium phosphate buffer, pH 7.5, containing pyruvate, MgCl₂, thiamine pyrophosphate, FAD, and a reducing agent like dithiothreitol).
 - Centrifuge the homogenate at a low temperature to pellet cell debris.
 - Collect the supernatant containing the crude enzyme extract.
- Enzyme Assay:
 - Prepare a reaction mixture containing the enzyme extract, assay buffer, and varying concentrations of **Metazosulfuron** (or a control solvent).
 - Initiate the enzymatic reaction by adding the substrate (pyruvate).
 - Incubate the reaction mixture at a constant temperature (e.g., 37°C) for a specific time (e.g., 60 minutes).
 - Stop the reaction by adding sulfuric acid. This also facilitates the conversion of the reaction product, acetolactate, to acetoin.
- Detection and Analysis:
 - Add creatine and α-naphthol to the reaction mixture and incubate to allow for color development. Acetoin forms a colored complex in the presence of these reagents.
 - Measure the absorbance of the colored product using a spectrophotometer at a specific wavelength (e.g., 530 nm).

- Calculate the percent inhibition of ALS activity for each **Metazosulfuron** concentration relative to the control.
- Determine the IC₅₀ value (the concentration of inhibitor that causes 50% inhibition of enzyme activity).

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Caption: Workflow for an In Vitro ALS Inhibition Assay.

Conclusion

Metazosulfuron represents a significant advancement in pyrazolesulfonylurea herbicide technology. Its broad-spectrum efficacy, including activity against sulfonylurea-resistant weeds, combined with a favorable safety profile, makes it a valuable tool for weed management in rice cultivation. The technical data and experimental protocols provided in this guide offer a comprehensive resource for researchers and professionals in the fields of agricultural science and drug development.

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